

Technical Support Center: Optimizing Salt Concentration for Reactive Dye Exhaustion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive yellow 25

Cat. No.: B15557121

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing salt concentration for reactive dye exhaustion experiments.

Troubleshooting Guide

This guide addresses common issues encountered during the reactive dyeing process related to salt concentration.

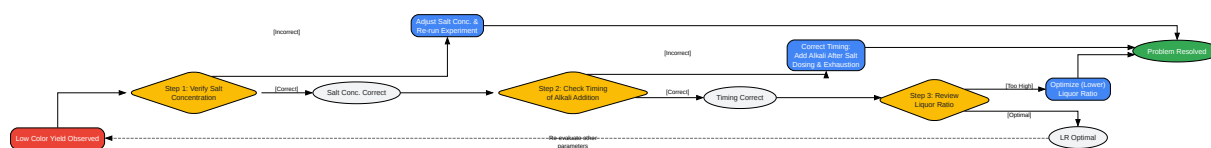
Issue: Low Color Yield or Pale Shades

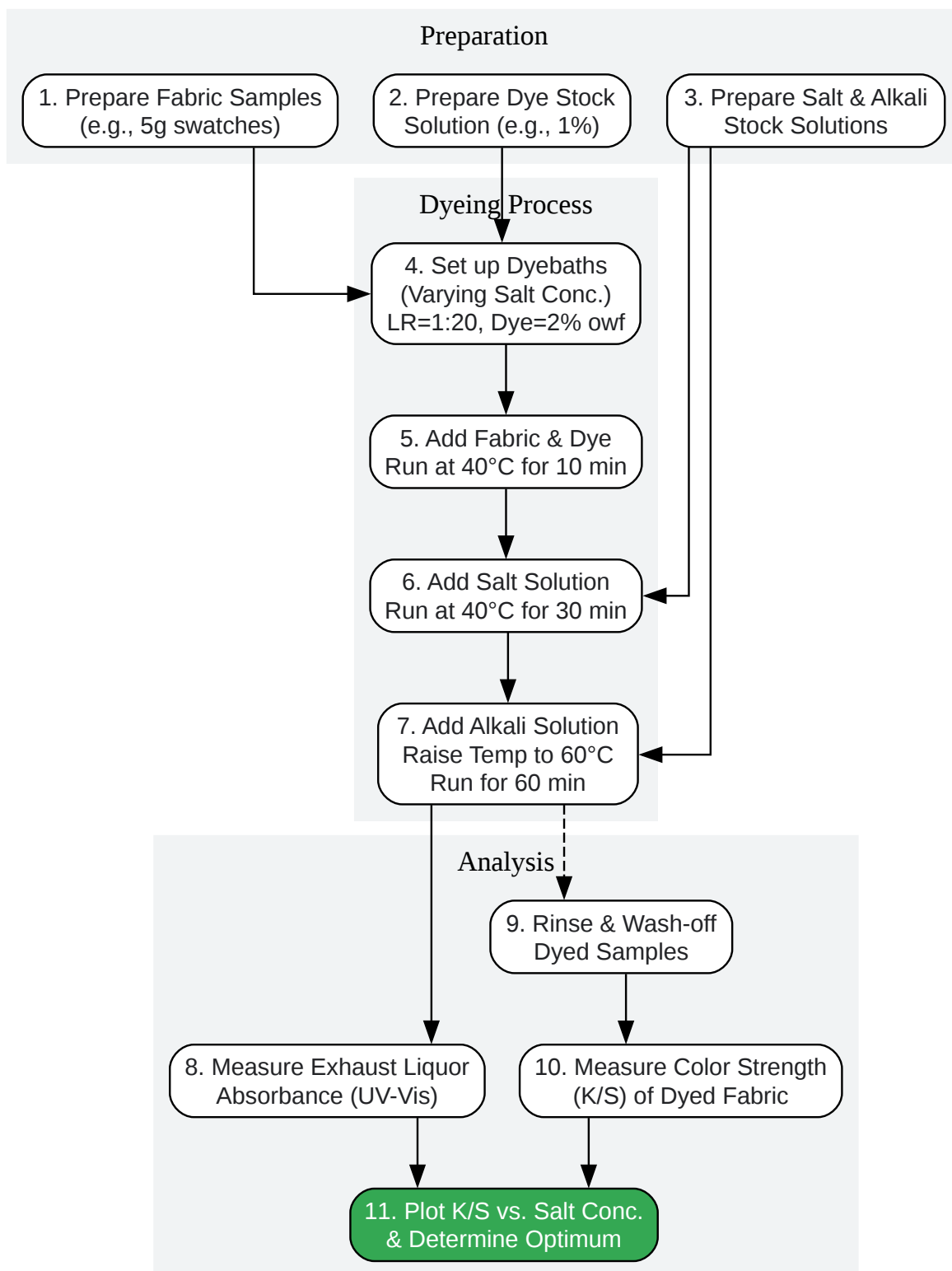
Possible Cause: Insufficient salt concentration, premature addition of alkali, or excessive liquor ratio.

Troubleshooting Steps:

- **Verify Salt Concentration:** Ensure the correct amount of salt was used for the desired shade depth and liquor ratio. Reactive dyes have a low affinity for cellulosic fibers, and salt is crucial to promote dye uptake.^{[1][2][3]}
- **Check Timing of Alkali Addition:** Alkali should only be added after the dye has had sufficient time to exhaust onto the fiber in the presence of salt.^{[4][5]} Premature alkali addition can cause dye hydrolysis in the dyebath, rendering it unable to fix to the fiber.^[4]

- Review Liquor Ratio: A lower liquor ratio generally requires less salt to achieve adequate exhaustion.[\[1\]](#)[\[6\]](#) High liquor ratios can dilute the dye and salt concentration, leading to lower exhaustion.
- Evaluate Dye Type: Newly developed high-fixation reactive dyes have a higher affinity for cellulose and may require less salt than conventional reactive dyes.[\[1\]](#)[\[2\]](#)[\[3\]](#)





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